

## A Comprehensive Technical Guide to the Safety of Dotriacontar

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: Dotriacontane-d66

Cat. No.: B3029326

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For researchers, scientists, and professionals in drug development, a thorough understanding of the safety and handling of chemical compounds is p depth overview of the safety data for **Dotriacontane-d66**, a deuterated long-chain alkane. The information is compiled from its Safety Data Sheet (SDS) presented in a clear and accessible format to support laboratory safety and experimental design.

### Chemical and Physical Properties

**Dotriacontane-d66** is the deuterated form of dotriacontane, a 32-carbon linear hydrocarbon.<sup>[1]</sup> While specific experimental data for the deuterated version and its non-deuterated counterpart provide a close approximation.

Property	Value	Source
Chemical Formula	C32D66	CDN Isotopes
CAS Number	62369-68-0	CDN Isotopes <sup>[2]</sup>
Molecular Weight	517.27 g/mol	LGC Standards <sup>[3]</sup>
Physical State	Solid	CDN Isotopes <sup>[2]</sup>
Appearance	White flakes or powder	Alfa Aesar MSDS <sup>[4]</sup> , ChemicalBottles.com
Melting Point	67 - 72 °C / 152.6 - 161.6 °F	Fisher Scientific <sup>[6]</sup>
Boiling Point	467 °C / 872.6 °F @ 760 mmHg	Fisher Scientific <sup>[6]</sup>
Solubility	Insoluble in water	Cheméo <sup>[7]</sup>
Stability	Stable under recommended storage conditions	C/D/N Isotopes <sup>[8]</sup> , Cosmo Bio US

### Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **Dotriacontane-d66** is not classified as a hazardous chemical.

Hazard Classification	GHS Category
Acute Toxicity	Not classified
Skin Corrosion/Irritation	Not classified
Serious Eye Damage/Irritation	Not classified
Respiratory or Skin Sensitization	Not classified
Germ Cell Mutagenicity	Not classified
Carcinogenicity	Not classified
Reproductive Toxicity	Not classified
Specific Target Organ Toxicity (Single Exposure)	Not classified
Specific Target Organ Toxicity (Repeated Exposure)	Not classified
Aspiration Hazard	Not classified

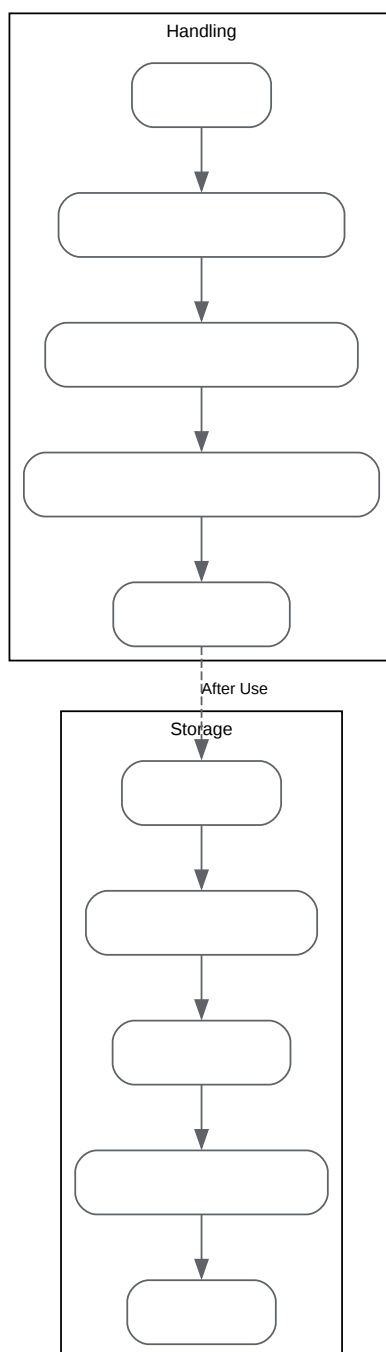
Label Elements:

- Pictograms: None<sup>[2]</sup>
- Signal Word: None<sup>[2]</sup>
- Hazard Statements: None<sup>[2]</sup>
- Precautionary Statements: None<sup>[2]</sup>

## Handling, Storage, and First Aid

While not classified as hazardous, proper laboratory practices should always be observed when handling **Dotriacontane-d66**.

Handling and Storage Workflow



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Workflow for handling and storage of **Dotriacontane-d66**.

#### First Aid Measures<sup>[2]</sup>

- Eye Contact: Flush eyes with water as a precaution.
- Skin Contact: Wash off with soap and plenty of water.
- Inhalation: If breathed in, move person into fresh air. If not breathing, give artificial respiration.
- Ingestion: Never give anything by mouth to an unconscious person. Rinse mouth with water.

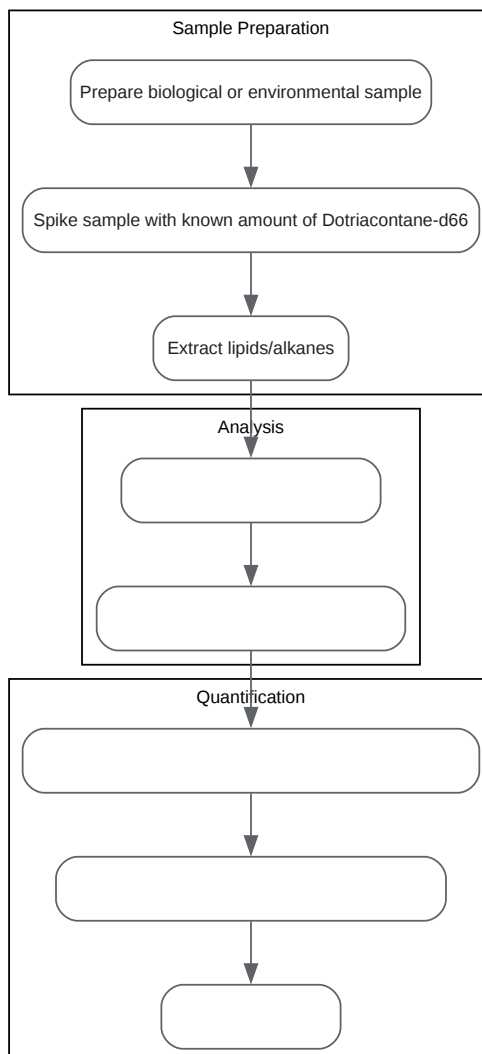
In all cases of exposure, it is advised to consult a physician.[2]

## Experimental Protocols

While specific experimental protocols for **Dotriacontane-d66** are not widely published, its primary use is as an isotopically labelled internal standard in mass spectrometry-based methods for the quantification of long-chain alkanes.

A general experimental workflow for using **Dotriacontane-d66** as an internal standard is outlined below.

General Experimental Workflow for Quantification using **Dotriacontane-d66**



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General workflow for using **Dotriacontane-d66** as an internal standard.

## Toxicological Information

No acute toxicity information is available for this product.[6] The toxicological properties have not been fully investigated.[6] However, for the non-deuterated compound, the LD<sub>50</sub> in mice has been reported as 100 mg/kg.[4][5] It is important to note that this route of administration is not typical for occupational exposure. The product has not been tested for chronic, carcinogenic, mutagenic, or reproductive toxic effects have been reported.[9]

## Ecological Information

The product is not soluble in water and will spread on aquatic surfaces.[9] Bioaccumulation in aquatic organisms may occur.[9] Large emissions should be reported to appropriate environmental agencies.[9]

## Disposal Considerations

Dispose of this material in accordance with all applicable local, state, and federal regulations. It is recommended to keep the compound in suitable, closed containers.

This technical guide provides a summary of the available safety data for **Dotriacontane-d66**. Researchers and laboratory personnel should always consult the Safety Data Sheet from their supplier before handling any chemical.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

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Dotriacontane-1,1,1,2,2,3,3,4,4,5,5,6,6,7,7,8,8,9,9,10,10,11,11,12,12,13,13,14,14,15,15,16,16,17,17,18,18,19,19,20,20,21,21,22,22,23,23,24,24,25,25,26,26,27,27,28,28,29,29,30,30,31,31,32,32,33,33,34,34,35,35,36,36,37,37,38,38,39,39,40,40,41,41,42,42,43,43,44,44,45,45,46,46,47,47,48,48,49,49,50,50,51,51,52,52,53,53,54,54,55,55,56,56,57,57,58,58,59,59,60,60,61,61,62,62,63,63,64,64,65,65,66,66,67,67,68,68,69,69,70,70,71,71,72,72,73,73,74,74,75,75,76,76,77,77,78,78,79,79,80,80,81,81,82,82,83,83,84,84,85,85,86,86,87,87,88,88,89,89,90,90,91,91,92,92,93,93,94,94,95,95,96,96,97,97,98,98,99,99,100,100,101,101,102,102,103,103,104,104,105,105,106,106,107,107,108,108,109,109,110,110,111,111,112,112,113,113,114,114,115,115,116,116,117,117,118,118,119,119,120,120,121,121,122,122,123,123,124,124,125,125,126,126,127,127,128,128,129,129,130,130,131,131,132,132,133,133,134,134,135,135,136,136,137,137,138,138,139,139,140,140,141,141,142,142,143,143,144,144,145,145,146,146,147,147,148,148,149,149,150,150,151,151,152,152,153,153,154,154,155,155,156,156,157,157,158,158,159,159,160,160,161,161,162,162,163,163,164,164,165,165,166,166,167,167,168,168,169,169,170,170,171,171,172,172,173,173,174,174,175,175,176,176,177,177,178,178,179,179,180,180,181,181,182,182,183,183,184,184,185,185,186,186,187,187,188,188,189,189,190,190,191,191,192,192,193,193,194,194,195,195,196,196,197,197,198,198,199,199,200,200,201,201,202,202,203,203,204,204,205,205,206,206,207,207,208,208,209,209,210,210,211,211,212,212,213,213,214,214,215,215,216,216,217,217,218,218,219,219,220,220,221,221,222,222,223,223,224,224,225,225,226,226,227,227,228,228,229,229,230,230,231,231,232,232,233,233,234,234,235,235,236,236,237,237,238,238,239,239,240,240,241,241,242,242,243,243,244,244,245,245,246,246,247,247,248,248,249,249,250,250,251,251,252,252,253,253,254,254,255,255,256,256,257,257,258,258,259,259,260,260,261,261,262,262,263,263,264,264,265,265,266,266,267,267,268,268,269,269,270,270,271,271,272,272,273,273,274,274,275,275,276,276,277,277,278,278,279,279,280,280,281,281,282,282,283,283,284,284,285,285,286,286,287,287,288,288,289,289,290,290,291,291,292,292,293,293,294,294,295,295,296,296,297,297,298,298,299,299,300,300,301,301,302,302,303,303,304,304,305,305,306,306,307,307,308,308,309,309,310,310,311,311,312,312,313,313,314,314,315,315,316,316,317,317,318,318,319,319,320,320,321,321,322,322,323,323,324,324,325,325,326,326,327,327,328,328,329,329,330,330,331,331,332,332,333,333,334,334,335,335,336,336,337,337,338,338,339,339,340,340,341,341,342,342,343,343,344,344,345,345,346,346,347,347,348,348,349,349,350,350,351,351,352,352,353,353,354,354,355,355,356,356,357,357,358,358,359,359,360,360,361,361,362,362,363,363,364,364,365,365,366,366,367,367,368,368,369,369,370,370,371,371,372,372,373,373,374,374,375,375,376,376,377,377,378,378,379,379,380,380,381,381,382,382,383,383,384,384,385,385,386,386,387,387,388,388,389,389,390,390,391,391,392,392,393,393,394,394,395,395,396,396,397,397,398,398,399,399,400,400,401,401,402,402,403,403,404,404,405,405,406,406,407,407,408,408,409,409,410,410,411,411,412,412,413,413,414,414,415,415,416,416,417,417,418,418,419,419,420,420,421,421,422,422,423,423,424,424,425,425,426,426,427,427,428,428,429,429,430,430,431,431,432,432,433,433,434,434,435,435,436,436,437,437,438,438,439,439,440,440,441,441,442,442,443,443,444,444,445,445,446,446,447,447,448,448,449,449,450,450,451,451,452,452,453,453,454,454,455,455,456,456,457,457,458,458,459,459,460,460,461,461,462,462,463,463,464,464,465,465,466,466,467,467,468,468,469,469,470,470,471,471,472,472,473,473,474,474,475,475,476,476,477,477,478,478,479,479,480,480,481,481,482,482,483,483,484,484,485,485,486,486,487,487,488,488,489,489,490,490,491,491,492,492,493,493,494,494,495,495,496,496,497,497,498,498,499,499,500,500,501,501,502,502,503,503,504,504,505,505,506,506,507,507,508,508,509,509,510,510,511,511,512,512,513,513,514,514,515,515,516,516,517,517,518,518,519,519,520,520,521,521,522,522,523,523,524,524,525,525,526,526,527,527,528,528,529,529,530,530,531,531,532,532,533,533,534,534,535,535,536,536,537,537,538,538,539,539,540,540,541,541,542,542,543,543,544,544,545,545,546,546,547,547,548,548,549,549,550,550,551,551,552,552,553,553,554,554,555,555,556,556,557,557,558,558,559,559,560,560,561,561,562,562,563,563,564,564,565,565,566,566,567,567,568,568,569,569,570,570,571,571,572,572,573,573,574,574,575,575,576,576,577,577,578,578,579,579,580,580,581,581,582,582,583,583,584,584,585,585,586,586,587,587,588,588,589,589,590,590,591,591,592,592,593,593,594,594,595,595,596,596,597,597,598,598,599,599,600,600,601,601,602,602,603,603,604,604,605,605,606,606,607,607,608,608,609,609,610,610,611,611,612,612,613,613,614,614,615,615,616,616,617,617,618,618,619,619,620,620,621,621,622,622,623,623,624,624,625,625,626,626,627,627,628,628,629,629,630,630,631,631,632,632,633,633,634,634,635,635,636,636,637,637,638,638,639,639,640,640,641,641,642,642,643,643,644,644,645,645,646,646,647,647,648,648,649,649,650,650,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